

Technical Guide: (2-Ethoxythiazol-4-yl)boronic Acid & Derivatives

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Compound of Interest

Compound Name: (2-Ethoxythiazol-4-yl)boronic acid

Cat. No.: B13644017

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Executive Summary

(2-Ethoxythiazol-4-yl)boronic acid (and its more stable pinacol ester surrogate) represents a specialized heterocyclic building block in medicinal chemistry. Characterized by the electron-rich 2-ethoxy substituent on the thiazole core, this moiety serves as a critical bioisostere for phenyl and pyridine rings in drug discovery, particularly for modulating solubility and metabolic stability (microsomal clearance).

This guide details the chemical properties, synthesis pathways, and stability challenges associated with this compound, specifically addressing the instability of the free boronic acid and the requisite handling of its ester derivatives.

Chemical Profile & Physical Properties[1][2][3][4][5][6]

The free acid form of **(2-ethoxythiazol-4-yl)boronic acid** is inherently unstable due to rapid protodeboronation. Consequently, it is almost exclusively manipulated as its pinacol ester or MIDA boronate. The data below reflects the properties of the core pharmacophore and its stable precursors.

Key Identifiers

Property	Detail
Systematic Name	(2-Ethoxy-1,3-thiazol-4-yl)boronic acid
Preferred Surrogate	2-Ethoxy-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)thiazole
CAS (Precursor)	240816-34-6 (2-Ethoxy-4-bromothiazole)
CAS (Core Analog)	1016642-07-1 (Thiazol-4-ylboronic acid)
Molecular Formula	C ₅ H ₈ BNO ₃ S (Acid) / C ₁₁ H ₁₈ BNO ₃ S (Pinacol Ester)
Molecular Weight	172.98 g/mol (Acid) / 255.14 g/mol (Pinacol Ester)

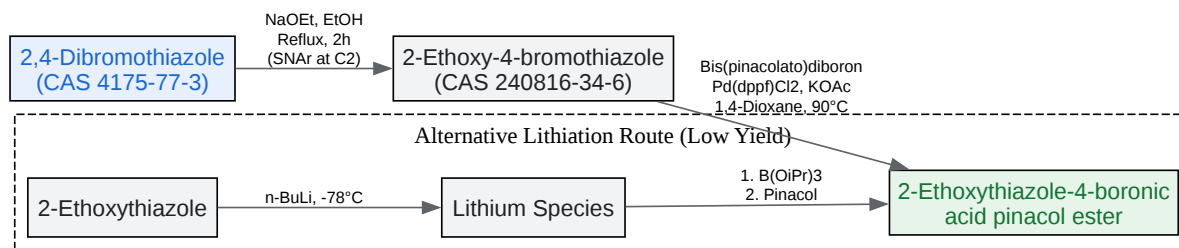
Electronic & Structural Properties

- Electronic Effect:** The 2-ethoxy group exerts a strong mesomeric donating effect (+M) on the thiazole ring, increasing electron density at the C5 position. However, the inductive withdrawal (-I) of the oxygen and nitrogen atoms renders the C4-boron bond susceptible to hydrolytic cleavage.
- Solubility:** The ethoxy tail provides enhanced lipophilicity (LogP ~1.7 for the core) compared to the hydroxy/amino analogs, improving cell permeability in early-stage drug candidates.
- Acid/Base Profile:** The thiazole nitrogen is weakly basic (pKa ~2.5–3.0). The boronic acid moiety typically exhibits a pKa ~8.5, but this is modulated by the electron-rich heterocycle.

Synthesis & Manufacturing

Accessing the (2-ethoxythiazol-4-yl)boron species requires a specific sequence to avoid regioselectivity issues. Direct lithiation of 2-ethoxythiazole typically favors the C5 position; therefore, a halogen-dance or direct precursor approach is required.

Validated Synthetic Route (Graphviz Diagram)



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Detailed Protocol: Miyaura Borylation

Objective: Conversion of 2-ethoxy-4-bromothiazole to the pinacol boronate.

- Reagents:

- 2-Ethoxy-4-bromothiazole (1.0 equiv)[1]
- Bis(pinacolato)diboron (1.1 equiv)
- KOAc (3.0 equiv) - Crucial: Use anhydrous base to prevent hydrolysis.
- Pd(dppf)Cl₂·CH₂Cl₂ (0.05 equiv)
- Solvent: Anhydrous 1,4-Dioxane (degassed).

- Procedure:

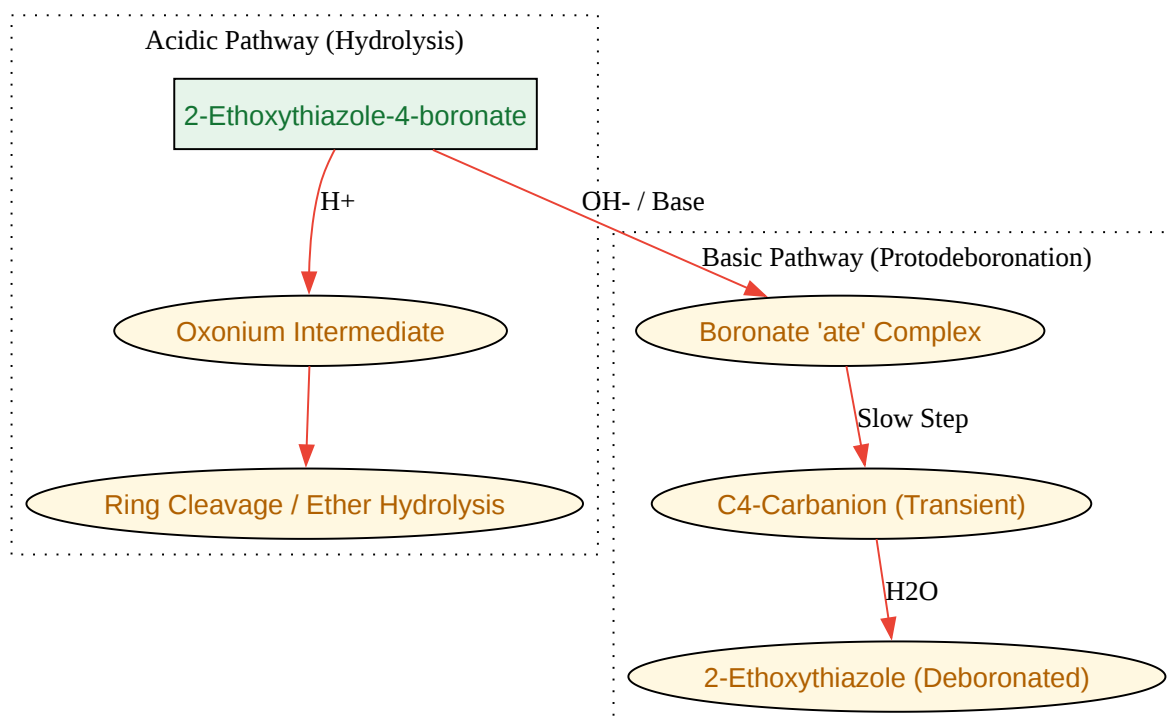
- Charge a reaction vial with the bromide, diboron reagent, and KOAc.
- Purge with Argon/Nitrogen for 5 minutes.
- Add Pd catalyst and solvent.
- Heat to 90°C for 4–12 hours. Monitor by LCMS (Note: Boronic esters often show weak ionization; look for the hydrolysis product mass if using acidic mobile phase).

- Workup: Filter through Celite to remove palladium. Concentrate. Do not perform an aqueous acidic wash, as this will hydrolyze the ethoxy group or the boronate.

Stability & Reactivity Challenges

The primary challenge with 2-alkoxythiazole-4-boronic acids is Protodeboronation. This degradation pathway is accelerated by both acidic and basic conditions, making the choice of coupling conditions critical.

Mechanism of Degradation (Graphviz Diagram)



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Handling Recommendations

- Storage: Store the pinacol ester at -20°C under argon. Avoid freezers with high humidity.
- Coupling Conditions:
 - Avoid: Strong bases (NaOH, KOH) at high temperatures.
 - Preferred: Mild bases (K_3PO_4 , CS_2CO_3) or non-aqueous bases (Ag_2CO_3).
 - Catalysts: Fast-initiating catalysts (e.g., Pd-XPhos G3, Pd(dtbpf)Cl₂) are recommended to outcompete the deboronation rate.

Applications in Medicinal Chemistry

The (2-ethoxythiazol-4-yl) moiety is a valuable scaffold for:

- Kinase Inhibitors: Replacing a phenyl or pyridine ring to alter the vector of H-bond acceptors (the thiazole Nitrogen).
- Metabolic Stability: The 2-ethoxy group blocks the C2 position from oxidative metabolism (a common soft spot in thiazoles), while the ether linkage can be tuned (e.g., to trifluoroethoxy) to further reduce clearance.
- Fragment-Based Drug Discovery (FBDD): Used as a rigid linker that imposes a specific bond angle (~118°) distinct from phenyl linkers.

References

- Synthesis of 2-Alkoxythiazoles: Journal of the Chemical Society, Perkin Transactions 1, 1972, Structure and reactivity of 2-alkyl- and 2-alkoxy-thiazolin-5-ones. [Link](#)
- Protodeboronation Mechanisms: Journal of the American Chemical Society, 2017, Base-Catalyzed Aryl-B(OH)₂ Protodeboronation Revisited.[2] [Link](#)
- Thiazole Reactivity: Journal of Organic Chemistry, 2015, A mechanistic proposal for the protodeboronation of neat boronic acids.[2] [Link](#)
- Suzuki Coupling of Unstable Boronates: Chemical Reviews, 2011, Stereoselective Synthesis of Z-Vinyl Boronates. [Link](#)

- Precursor Data (2-Ethoxy-4-bromothiazole): PubChem Compound Summary for CID 10459586. [Link](#)

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Sources

- 1. Thiazole_Nantong Zandery BioTechnology Co.,LTD [en.zdrbio.com]
- 2. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
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